

A Comparative Guide to Certified Reference Materials for N-Nitroso-Desmethyl-Sumatriptan

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Compound of Interest

Compound Name: *N-nitroso-desmethyl-sumatriptan*

CAS No.: 3036581-86-6

Cat. No.: B15811018

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of commercially available certified reference materials (CRMs) for **N-nitroso-desmethyl-sumatriptan**, a critical nitrosamine impurity of the anti-migraine drug sumatriptan. Ensuring the accuracy and reliability of analytical data for this potential mutagenic impurity is paramount in pharmaceutical quality control and regulatory submissions. This document outlines key performance characteristics of available CRMs, details relevant analytical methodologies, and provides insight into the biological implications of nitrosamine impurities.

Comparison of Certified Reference Materials

The selection of a suitable CRM is a critical first step in the accurate quantification of **N-nitroso-desmethyl-sumatriptan**. While a direct head-to-head comparative study is not publicly available, this section summarizes the specifications and available data from various suppliers to facilitate an informed decision. The primary criteria for comparison include purity, availability of a Certificate of Analysis (CoA), and the extent of characterization data provided.

Supplier	Product Name	CAS Number	Purity/Potency	Certificate of Analysis (CoA)	Characterization Data Provided
Veeprho	N-Nitroso Desmethyl Sumatriptan Impurity	3036581-86-6	Not explicitly stated, but described as a "highly characterized reference material"	Included with product	Meets USP, EMA, JP, and BP standards. [1]
LGC Standards	N-Nitroso Desmethyl Sumatriptan	3036581-86-6	Not explicitly stated	Certificate delivered with product, indicating mass with high precision	-
Clearsynth	N-Nitroso Desmethyl Sumatriptan impurity	3036581-86-6	Purity by HPLC: 98.82% (Mixture of isomers)	Accompanied by Certificate of Analysis	HPLC
Simson Pharma Limited	N-Nitroso Sumatriptan EP Impurity B	3036581-86-6	Not explicitly stated	Accompanied by Certificate of Analysis	-

SynThink Research Chemicals	N-Nitroso-N-desmethyl sumatriptan	3036581-86-6	Not explicitly stated	Provided with every product	¹ H-NMR, Mass Spectrometry (MS), HPLC, Infrared Spectroscopy (IR), Thermogravi metric Analysis (TGA).[2]
Anonymous Supplier (from CoA)	N-Nitroso Desmethyl Sumatriptan	Not Available	HPLC Purity: 98.71%, Potency: 98.11%	Available as a sample document	HPLC, TGA, Mass, IR, ¹ H NMR.[3]

Note: The information presented is based on publicly available data from the suppliers' websites and documentation. For the most accurate and complete information, it is essential to contact the suppliers directly and request the latest Certificate of Analysis.

Experimental Protocols: Quantification of N-Nitroso-Desmethyl-Sumatriptan

The accurate quantification of **N-nitroso-desmethyl-sumatriptan** in sumatriptan active pharmaceutical ingredient (API) or drug product typically requires a highly sensitive and specific analytical method, such as liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a representative, detailed protocol adapted from validated methods for analogous nitrosamine impurities.[4][5]

Objective: To develop and validate a method for the determination of **N-nitroso-desmethyl-sumatriptan** in sumatriptan drug substance.

1. Materials and Reagents:

- **N-nitroso-desmethyl-sumatriptan** Certified Reference Material

- Sumatriptan Drug Substance
- Acetonitrile (LC-MS grade)
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid (LC-MS grade)
- Ammonium Acetate (LC-MS grade)

2. Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system coupled with a triple quadrupole mass spectrometer (MS/MS) equipped with an electrospray ionization (ESI) source.

3. Chromatographic Conditions (Example):

- Column: Poroshell HPH C18 column (150 × 4.6 mm, 2.7 μm) or equivalent.[4]
- Mobile Phase A: 0.77 g of ammonium acetate in 1000 mL water with 0.3 mL formic acid.[4]
- Mobile Phase B: Acetonitrile.[4]
- Gradient Elution: A suitable gradient to separate the analyte from the API and other potential impurities.
- Flow Rate: 0.5 mL/min.
- Column Temperature: 40 °C.
- Injection Volume: 5 μL.

4. Mass Spectrometric Conditions (Example):

- Ionization Mode: Positive Electrospray Ionization (ESI+).
- Multiple Reaction Monitoring (MRM) Transitions:

- Precursor Ion (Q1): m/z 311.1 (corresponding to $[M+H]^+$ of **N-nitroso-desmethyl-sumatriptan**).
- Product Ions (Q3): Specific fragment ions to be determined through infusion of the CRM. For a similar compound, N-nitroso-desmethyl-zolmitriptan, transitions were 303.10 $\rightarrow$ 273.10, 230.0, and 144.0.[4]
- Source Parameters: Optimized for maximum sensitivity (e.g., capillary voltage, source temperature, gas flows).

5. Standard and Sample Preparation:

- Standard Stock Solution: Accurately weigh and dissolve the **N-nitroso-desmethyl-sumatriptan** CRM in a suitable solvent (e.g., methanol) to obtain a stock solution of known concentration.
- Calibration Standards: Prepare a series of calibration standards by serially diluting the stock solution with a suitable diluent (e.g., a mixture of mobile phase A and B) to cover the expected concentration range of the impurity.
- Sample Solution: Accurately weigh a known amount of sumatriptan drug substance and dissolve it in the diluent to a final concentration.

6. Method Validation: The analytical method should be validated according to ICH Q2(R1) guidelines, including the following parameters:

- Specificity: The ability to assess the analyte unequivocally in the presence of components that may be expected to be present.
- Linearity: Demonstrated with a minimum of five concentration levels, with a correlation coefficient (r^2) ≥ 0.99 .
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determined based on signal-to-noise ratios (e.g., 3:1 for LOD and 10:1 for LOQ). For a similar nitrosamine, LOD and LOQ were reported as 0.010 ppm and 0.032 ppm, respectively.[4]

- Accuracy: Determined by recovery studies at multiple concentration levels (e.g., LOQ, 50%, 100%, and 150% of the specification limit). Recovery rates for a similar compound were between 92.4% and 98.4%.^[4]
- Precision: Assessed at the repeatability (intra-day) and intermediate precision (inter-day) levels, with a relative standard deviation (%RSD) typically less than 15% at the LOQ and less than 10% at higher concentrations.
- Robustness: Evaluation of the method's performance with small, deliberate variations in method parameters (e.g., pH of mobile phase, column temperature).

Biological Signaling Pathway

Nitrosamines are a class of compounds that are of significant concern due to their carcinogenic potential. While a specific signaling pathway for **N-nitroso-desmethyl-sumatriptan** is not extensively documented, the general mechanism of action for carcinogenic nitrosamines is well-established.^{[6][7][8]}



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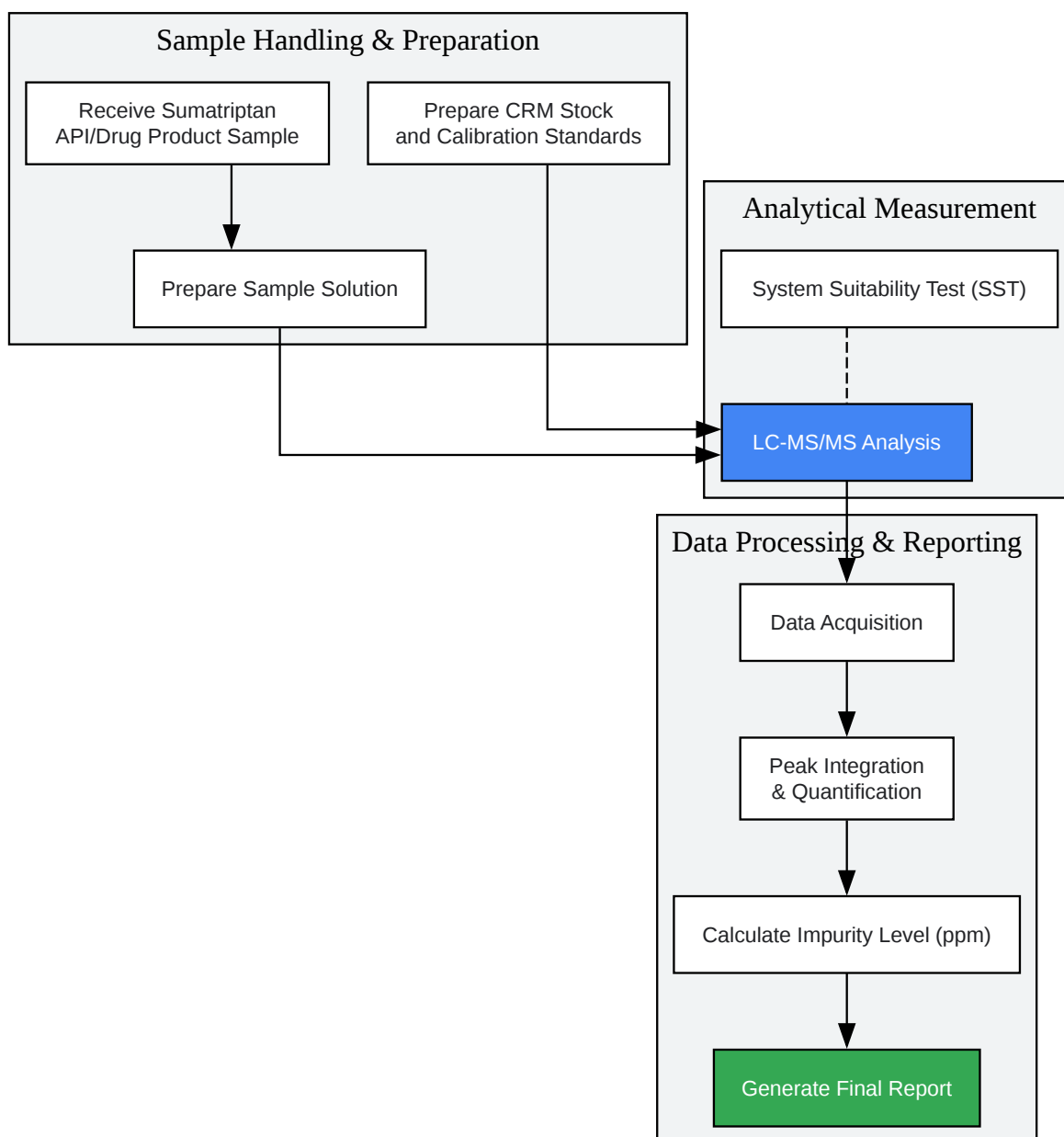
Caption: General metabolic activation and carcinogenic pathway of nitrosamines.

The process begins with the metabolic activation of the procarcinogenic nitrosamine by cytochrome P450 enzymes in the liver and other tissues.^{[9][10]} This enzymatic reaction generates a highly reactive electrophilic species, such as a diazonium ion. This ultimate carcinogen can then covalently bind to cellular macromolecules, most critically DNA, to form DNA adducts.^{[6][8]} If these DNA adducts are not repaired by cellular DNA repair mechanisms, they can lead to mispairing during DNA replication, resulting in permanent mutations. The accumulation of mutations in critical genes, such as oncogenes and tumor suppressor genes,

can disrupt normal cell cycle control, leading to uncontrolled cell proliferation and, ultimately, tumor formation.[8]

Experimental Workflow

The following diagram illustrates a typical workflow for the analysis of **N-nitroso-desmethyl-sumatriptan** in a pharmaceutical setting, from sample reception to final data reporting.



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Caption: Workflow for **N-nitroso-desmethyl-sumatriptan** analysis.

This workflow emphasizes the importance of proper sample and standard preparation, followed by a robust and validated analytical method. System suitability tests are performed throughout

the analytical run to ensure the continued validity of the data. The final report will contain the quantified level of **N-nitroso-desmethyl-sumatriptan**, which is then compared against the regulatory acceptable intake (AI) limit to ensure product quality and patient safety. The U.S. FDA's current Acceptable Intake (AI) limit for **N-nitroso-desmethyl-sumatriptan** is 26.5 ng/day.[1]

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